

4-(tert-Butoxy)benzaldehyde: A Technical Guide to its Solubility in Organic Solvents

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Compound of Interest

Compound Name: 4-(Tert-Butoxy)Benzaldehyde

Cat. No.: B1266382

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **4-(tert-butoxy)benzaldehyde** in various organic solvents. The information contained herein is essential for the effective design of synthetic routes, purification processes, and formulation strategies in the fields of chemical research and drug development.

Quantitative Solubility Data

The solubility of **4-(tert-butoxy)benzaldehyde** has been determined in a range of common organic solvents at various temperatures. The following table summarizes the mole fraction solubility ($\times 1$) of **4-(tert-butoxy)benzaldehyde** at different temperatures (T/K).

Solvent	T/K	Mole Fraction Solubility (10 ³ * x1)
Methanol	278.15	13.91
	283.15	16.63
	288.15	19.89
	293.15	23.82
	298.15	28.56
	303.15	34.22
	308.15	41.01
	313.15	49.12
	318.15	58.83
	323.15	70.45
Ethanol	278.15	12.03
	283.15	14.49
	288.15	17.46
	293.15	21.04
	298.15	25.35
	303.15	30.54
	308.15	36.80
	313.15	44.34
	318.15	53.42
	323.15	64.36
Isopropanol	278.15	9.87
	283.15	11.98
	288.15	14.55

293.15	17.67	
298.15	21.46	
303.15	26.06	
308.15	31.65	
313.15	38.44	
318.15	46.68	
323.15	56.69	
n-Butanol	278.15	10.33
283.15	12.58	
288.15	15.32	
293.15	18.65	
298.15	22.71	
303.15	27.65	
308.15	33.66	
313.15	41.00	
318.15	49.92	
323.15	60.78	
Ethyl Acetate	278.15	38.99
283.15	47.10	
288.15	56.90	
293.15	68.75	
298.15	82.99	
303.15	100.20	
308.15	121.00	

313.15	146.10	
318.15	176.40	
323.15	212.90	
Acetone	278.15	108.30
283.15	127.30	
288.15	149.60	
293.15	175.80	
298.15	206.60	
303.15	242.70	
308.15	285.10	
313.15	334.90	
318.15	393.30	
323.15	461.80	
Acetonitrile	278.15	25.11
283.15	30.15	
288.15	36.20	
293.15	43.46	
298.15	52.18	
303.15	62.65	
308.15	75.21	
313.15	90.29	
318.15	108.40	
323.15	130.10	

Data sourced from a study on the determination and correlation of solubility and thermodynamic properties of **4-(tert-butoxy)benzaldehyde** in different solvents.

Experimental Protocols

The solubility of **4-(tert-butoxy)benzaldehyde** was determined using the isothermal gravimetric method. This method involves the following steps:

- **Sample Preparation:** An excess amount of **4-(tert-butoxy)benzaldehyde** is added to a known volume of the selected organic solvent in a sealed vessel.
- **Equilibration:** The mixture is continuously stirred in a thermostated bath at a constant temperature for a sufficient time to ensure solid-liquid equilibrium is reached.
- **Sampling and Analysis:** Once equilibrium is achieved, stirring is stopped, and the solution is allowed to settle. A known volume of the clear supernatant is withdrawn using a pre-heated or pre-cooled syringe to avoid any temperature change that might alter the solubility.
- **Gravimetric Determination:** The withdrawn sample is weighed and then dried under vacuum to remove the solvent completely. The mass of the remaining solid **4-(tert-butoxy)benzaldehyde** is then determined.
- **Calculation:** The mole fraction solubility is calculated from the mass of the solute and the mass of the solvent in the sample.

This process is repeated at different temperatures to obtain the solubility curve.

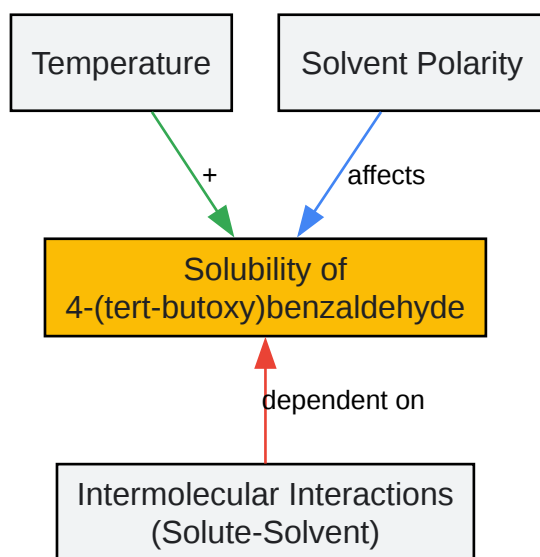
Figure 1: Isothermal Gravimetric Method Workflow

Factors Influencing Solubility

The solubility of **4-(tert-butoxy)benzaldehyde** is primarily influenced by the polarity of the solvent and the temperature.

- **Solvent Polarity:** As a moderately polar molecule, **4-(tert-butoxy)benzaldehyde** exhibits good solubility in a range of organic solvents. Its solubility is generally higher in more polar solvents like acetone and ethyl acetate compared to less polar alcohols.

- Temperature: The solubility of **4-(tert-butoxy)benzaldehyde** in all tested solvents increases with an increase in temperature. This endothermic dissolution process indicates that energy is required to break the solute-solute and solvent-solvent interactions to form new solute-solvent interactions.



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Figure 2: Factors Influencing Solubility

Thermodynamic Properties

The dissolution process of **4-(tert-butoxy)benzaldehyde** in organic solvents can be described by thermodynamic parameters such as the dissolution enthalpy (ΔH°), dissolution entropy (ΔS°), and Gibbs free energy (ΔG°). These parameters can be calculated from the solubility data at different temperatures using the van't Hoff equation. Generally, a positive enthalpy of dissolution indicates that the process is endothermic, which is consistent with the observed increase in solubility with temperature.

This technical guide provides foundational data and methodologies for professionals working with **4-(tert-butoxy)benzaldehyde**. The presented information is critical for optimizing experimental conditions and ensuring the successful application of this compound in various chemical and pharmaceutical contexts.

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